

2-Chloro-N-(3-methylbutan-2-yl)aniline: Technical Synthesis & Application Guide

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Compound of Interest

Compound Name: 2-chloro-N-(3-methylbutan-2-yl)aniline

Cat. No.: B13290027

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Executive Summary

2-chloro-N-(3-methylbutan-2-yl)aniline (CAS: 1019600-86-2) is a specialized secondary amine intermediate characterized by a sterically hindered N-alkyl group attached to an ortho-chlorinated aniline core. In drug discovery and agrochemical synthesis, this scaffold serves as a critical "steric lock," influencing the rotational freedom of downstream amides (e.g., chloroacetanilides) to modulate biological binding affinity.

This guide provides a validated synthetic workflow, mechanistic insights, and analytical profiling for researchers utilizing this compound in high-value organic synthesis.

Part 1: Chemical Identity & Properties

The molecule combines the electron-withdrawing nature of the 2-chloro substituent with the lipophilic, bulky 3-methylbutan-2-yl group (often referred to as a 1,2-dimethylpropyl group).

Table 1: Physicochemical Profile

Property	Specification
CAS Number	1019600-86-2
IUPAC Name	2-chloro-N-(3-methylbutan-2-yl)aniline
Molecular Formula	C ₁₁ H ₁₆ ClN
Molecular Weight	197.70 g/mol
Physical State	Pale yellow to amber oil (Standard conditions)
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in H ₂ O
Key Functional Groups	Secondary Amine (Nucleophile), Aryl Chloride (Electrophile/Handle)
Chirality	Contains chiral center at C2 of the butyl chain (usually supplied as racemate)

Part 2: Synthetic Architecture (Reductive Amination)

The Challenge

Direct alkylation of 2-chloroaniline with 2-bromo-3-methylbutane is chemically inefficient due to competing elimination reactions (E2) caused by the steric bulk of the secondary halide and the basicity of the aniline.

The Solution: Indirect Reductive Amination

The preferred "Application Scientist" route utilizes reductive amination of 2-chloroaniline with 3-methyl-2-butanone. This method ensures mono-alkylation and circumvents elimination side products.

Reagents & Materials

- Substrate A: 2-Chloroaniline (1.0 eq)
- Substrate B: 3-Methyl-2-butanone (Methyl isopropyl ketone) (1.2 eq)
- Reductant: Sodium Triacetoxyborohydride (STAB, NaBH(OAc)₃) (1.5 eq)

- Solvent: 1,2-Dichloroethane (DCE) (Anhydrous)
- Catalyst: Acetic Acid (AcOH) (1.0 eq)

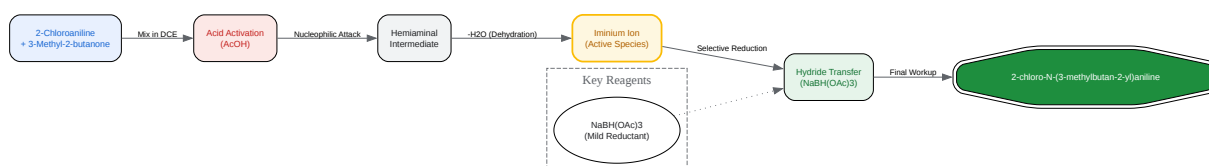
Step-by-Step Protocol

- Imine Formation (Equilibrium Phase):
 - In a dry reaction vessel under N₂ atmosphere, dissolve 2-chloroaniline (10 mmol) in DCE (30 mL).
 - Add 3-methyl-2-butanone (12 mmol) followed by Acetic Acid (10 mmol).
 - Scientist's Note: The AcOH is critical. It protonates the ketone oxygen, activating it for nucleophilic attack by the weakly nucleophilic 2-chloroaniline (deactivated by the ortho-Cl).
 - Stir at room temperature for 2 hours. Monitor by TLC for the disappearance of aniline.
- Reduction (Irreversible Phase):
 - Cool the mixture to 0°C.
 - Add NaBH(OAc)₃ (15 mmol) portion-wise over 15 minutes.
 - Scientist's Note: We use STAB instead of NaCNBH₃ because STAB is less toxic and allows for a "one-pot" procedure without requiring the pre-isolation of the imine. It selectively reduces the iminium ion over the ketone.
 - Allow the reaction to warm to room temperature and stir overnight (12-16 hours).
- Quench & Workup:
 - Quench with saturated aqueous NaHCO₃ (slow addition) to neutralize acid and decompose excess borohydride.
 - Extract with DCM (3 x 20 mL).
 - Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.

- Purification:
 - Purify via flash column chromatography (SiO_2).
 - Eluent: Hexanes:EtOAc (95:5 gradient). The product is less polar than the primary aniline starting material.

Part 3: Mechanistic Pathway

The following diagram illustrates the reductive amination pathway, highlighting the critical iminium ion intermediate which drives the reaction forward.



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Caption: Figure 1. Stepwise mechanism of reductive amination using STAB, prioritizing iminium reduction.

Part 4: Analytical Validation (QC)

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

Proton NMR (^1H NMR, 400 MHz, CDCl_3)

- Aryl Region (6.5 - 7.3 ppm): Expect a pattern characteristic of ortho-substituted benzenes (td, dd). The 2-Cl substituent deshields the H3 proton.

- Amine Proton (NH): Broad singlet around 4.0 - 4.5 ppm (exchangeable with D₂O).
- Methine (N-CH): Multiplet around 3.3 - 3.5 ppm. This proton couples with the adjacent methyl group and the isopropyl methine.
- Isopropyl Methine: Multiplet around 1.8 ppm.
- Methyl Groups:
 - Doublet (~1.1 ppm) corresponding to the methyl at C2.
 - Two doublets (~0.9 ppm) corresponding to the isopropyl methyls (diastereotopic nature may cause splitting).

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion: [M+H]⁺ = 198.1 m/z (³⁵Cl isotope) and 200.1 m/z (³⁷Cl isotope).
- Isotope Pattern: Distinct 3:1 ratio of M : M+2 peaks confirms the presence of a single chlorine atom.

Part 5: Safety & Handling

- Toxicity: Chloroanilines are toxic by inhalation, ingestion, and skin contact.^[1] They are known methemoglobinemia inducers.
- Engineering Controls: All operations must be performed inside a certified fume hood.
- PPE: Nitrile gloves (double gloving recommended), lab coat, and safety glasses.
- Waste Disposal: Segregate as halogenated organic waste. Do not mix with strong oxidizers.

References

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